

Personal protective equipment for handling 2,3-Dimethyl-3-pentanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethyl-3-pentanol

Cat. No.: B1584816

[Get Quote](#)

Essential Safety and Handling Guide for 2,3-Dimethyl-3-pentanol

This guide provides immediate safety, operational, and disposal information for the handling of **2,3-Dimethyl-3-pentanol** (CAS No. 595-41-5) to ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Safety Data

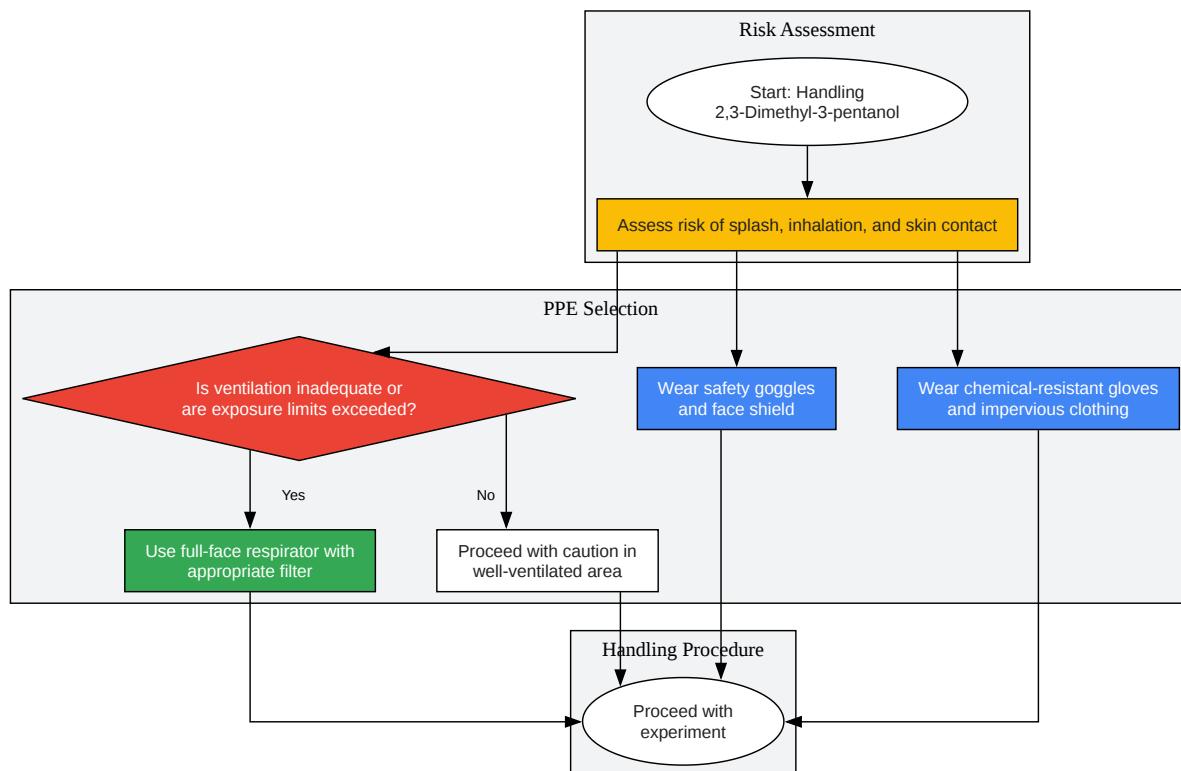
A summary of key quantitative data for **2,3-Dimethyl-3-pentanol** is presented below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₁₆ O ^[1] ^[2]
Molecular Weight	116.20 g/mol ^[2]
Appearance	Colorless liquid ^[1]
Boiling Point	140 °C (lit.)
Flash Point	41 °C (105.8 °F) - closed cup
Density	0.833 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.428 (lit.) ^[1]
Hazard Class	3 - Flammable liquids
Packing Group	III ^[1]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **2,3-Dimethyl-3-pentanol**, the following personal protective equipment is mandatory.

- Eye and Face Protection: Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.^[3] A face shield should also be used.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.
 - Clothing: Wear fire/flame resistant and impervious clothing to prevent skin exposure.^{[3][4]}
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a type ABEK (EN14387) respirator filter.^[3]

[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **2,3-Dimethyl-3-pentanol**.

Operational and Disposal Plans

Strict adherence to the following procedures is crucial for maintaining a safe laboratory environment.

Handling and Storage:

- Handle in a well-ventilated area.[3][4]
- Avoid contact with skin and eyes.[3][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4]
- Use non-sparking tools and take precautionary measures against static discharge.[3]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4]

Spill Response:

- Immediately remove all sources of ignition.[5][6]
- Evacuate personnel to a safe area.[3]
- Ensure adequate ventilation.[3]
- Use personal protective equipment, including chemical impermeable gloves.[3]
- Contain the spill using an inert absorbent material (e.g., sand or earth).[4]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[3][4]
- Wash the contaminated surface with 60-70% ethanol followed by soap and water.[5][6]

Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations.
- Contaminated clothing and absorbent materials should be sealed in a vapor-tight plastic bag for eventual disposal.[5][6]

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.

First Aid Measures:

- If on skin (or hair): Immediately remove all contaminated clothing.[\[3\]](#) Rinse skin with water or shower.[\[3\]](#) If skin irritation occurs, get medical help.[\[3\]](#)
- If in eyes: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical help.[\[3\]](#)
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[3\]](#) Get medical help if you feel unwell.[\[3\]](#)
- If swallowed: Rinse mouth.[\[3\]](#) Get medical help.[\[3\]](#) Do NOT induce vomiting.[\[5\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 2,3-Dimethylpentan-3-ol | C7H16O | CID 11685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. 2,3-Dimethyl-1-pentanol | C7H16O | CID 25006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,3-DIMETHYL-1-PENTANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Dimethyl-3-pentanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584816#personal-protective-equipment-for-handling-2-3-dimethyl-3-pentanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com